

Technical Guide & Safety Profile: 4-Chloro-5-iodo-2-isopropyl-6-methylpyrimidine

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Compound of Interest

Compound Name: 4-Chloro-5-iodo-2-isopropyl-6-methylpyrimidine

CAS No.: 69696-39-5

Cat. No.: B3279680

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Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7][8]

This compound represents a "trifunctional" pyrimidine scaffold.[1] Its value lies in the orthogonal reactivity of its substituents: the iodine atom (C5) facilitates palladium-catalyzed cross-couplings, while the chlorine atom (C4) serves as a handle for Nucleophilic Aromatic Substitution (S_NAr). The isopropyl and methyl groups provide lipophilic bulk, often used to modulate the binding affinity of kinase inhibitors or Bcl-2 family antagonists.

Property	Specification
Chemical Name	4-Chloro-5-iodo-2-isopropyl-6-methylpyrimidine
CAS Number	Not widely listed; Derivative of CAS 4595-69-1
Molecular Formula	C ₈ H ₁₀ ClIN ₂
Molecular Weight	296.54 g/mol
Appearance	Off-white to pale yellow solid
Solubility	Soluble in DMSO, DMF, DCM; Insoluble in water
Melting Point	Approx. 45–50 °C (Estimated based on analogs)
Precursor	4-Chloro-2-isopropyl-6-methylpyrimidine (CAS 4595-69-1)

Hazard Identification (GHS Classification)

Signal Word: WARNING

Based on the structural alerts of halogenated pyrimidines and data from the non-iodinated precursor (CAS 4595-69-1), the following GHS classifications apply.

Hazard Statements

- H315: Causes skin irritation.[2]
- H319: Causes serious eye irritation.[2]
- H335: May cause respiratory irritation.[2]
- H412: Harmful to aquatic life with long-lasting effects (Predicted due to halogenation).

Precautionary Statements

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[3]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[3]

- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes.[3]
Remove contact lenses, if present and easy to do.[3] Continue rinsing.[3]
- P403 + P233: Store in a well-ventilated place. Keep container tightly closed.

Handling, Storage & Stability[2][14]

The stability of this compound is dictated by the C5-Iodine bond, which is susceptible to homolytic cleavage under UV light, and the C4-Chlorine bond, which is hydrolytically sensitive under acidic/basic conditions.

Storage Protocol

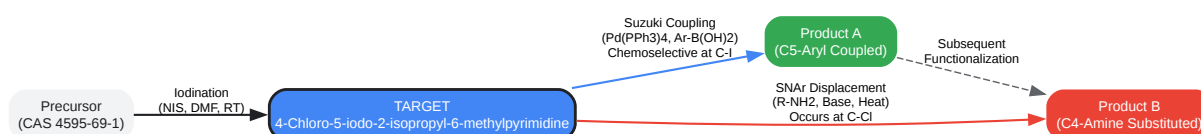
- Temperature: Store at 2–8°C (Refrigerate). Long-term storage at -20°C is recommended to prevent deiodination.
- Light Protection: CRITICAL. Store in amber vials or wrap containers in aluminum foil. Iodine-carbon bonds are photosensitive; exposure causes discoloration (purple/brown tint) indicating iodine release.
- Atmosphere: Store under inert gas (Argon or Nitrogen) to prevent moisture-induced hydrolysis of the chloro-pyrimidine moiety.

Synthetic Utility & Reactivity Architecture

The strategic value of this molecule is its chemoselectivity. In a sequential functionalization workflow, the Iodine atom is more reactive toward oxidative addition (Pd(0)), allowing C5 modification before C4 modification.

Reactivity Diagram

The following diagram illustrates the logical flow of synthesis and subsequent functionalization.



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Caption: Chemoselective functionalization pathway. The C-I bond (C5) reacts preferentially in Pd-catalyzed couplings, preserving the C-Cl bond (C4) for later nucleophilic substitution.

Experimental Protocols

A. Synthesis of 4-Chloro-5-iodo-2-isopropyl-6-methylpyrimidine

Note: This protocol describes the iodination of the commercially available precursor.

Reagents:

- 4-Chloro-2-isopropyl-6-methylpyrimidine (1.0 equiv)
- N-Iodosuccinimide (NIS) (1.1 equiv)
- Acetonitrile (ACN) or DMF (0.5 M concentration)
- Trifluoroacetic acid (TFA) (0.1 equiv - catalyst)

Procedure:

- Dissolution: In a flame-dried round-bottom flask equipped with a magnetic stir bar, dissolve 4-Chloro-2-isopropyl-6-methylpyrimidine in anhydrous ACN under Argon.
- Addition: Add NIS portion-wise over 10 minutes. Protect the flask from light using aluminum foil.
- Catalysis: Add catalytic TFA (10 mol%). Rationale: Acid catalysis activates the NIS, enhancing electrophilic iodine generation.
- Reaction: Stir at room temperature for 4–6 hours. Monitor by TLC (Hexane/EtOAc 9:1). The product will be less polar than the starting material.
- Work-up: Quench with saturated aqueous Sodium Thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$) to remove excess iodine (solution turns from brown to yellow/clear). Extract with Ethyl Acetate (3x).

- Purification: Wash combined organics with brine, dry over Na_2SO_4 , and concentrate. Purify via silica gel flash chromatography (0-10% EtOAc in Hexanes).

B. Emergency Response (Spill/Exposure)[2]

Scenario	Response Protocol
Eye Contact	Immediately flush with water for 15+ mins, lifting eyelids. Seek medical attention.
Skin Contact	Wash with soap and water.[3] Remove contaminated clothing.[3] If irritation persists, consult a dermatologist.
Inhalation	Move to fresh air.[3] If breathing is difficult, give oxygen.[3]
Spill Cleanup	Do not sweep dry dust. Dampen with water or cover with wet paper towels to avoid aerosolization. Scoop into a chemical waste container. Clean surface with mild detergent.

References

- PubChem.4-Chloro-2-isopropyl-6-methylpyrimidine (Precursor Data). National Library of Medicine. Available at: [\[Link\]](#)

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